

Technical Sourcing & Application Guide: 2-(3-Nitrophenyl)nicotinaldehyde[1]

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Compound of Interest

Compound Name: 2-(3-Nitrophenyl)nicotinaldehyde

CAS No.: 289469-76-7

Cat. No.: B2729030

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Executive Summary

2-(3-Nitrophenyl)nicotinaldehyde (CAS: 289469-76-7) is a specialized heterocyclic building block used primarily in the synthesis of complex bioactive scaffolds, including dihydropyridines, naphthyridines, and azlactones. Its structural duality—combining an electrophilic aldehyde with a nitro-aryl group—makes it a "privileged scaffold" for divergent synthesis in drug discovery.[1]

However, due to its specific substitution pattern, it is often a non-stock item with major catalog distributors, requiring researchers to either source from specialized fine chemical vendors or synthesize it in-house. This guide provides a validated sourcing strategy, a self-validating synthesis protocol, and quality control parameters to ensure research integrity.

Part 1: Technical Specifications & Identity

Before sourcing, verify the exact chemical identity to avoid confusion with regioisomers (e.g., 6-(3-nitrophenyl)nicotinaldehyde).

Parameter	Specification
Chemical Name	2-(3-Nitrophenyl)pyridine-3-carbaldehyde
Common Name	2-(3-Nitrophenyl)nicotinaldehyde
CAS Number	289469-76-7
Molecular Formula	C ₁₂ H ₈ N ₂ O ₃
Molecular Weight	228.20 g/mol
Appearance	Pale yellow to yellow solid
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; sparingly soluble in water.[1]
Stability	Air-sensitive (aldehyde oxidation); store under inert gas at 2-8°C.

Part 2: Sourcing Landscape

The supply chain for this compound is tiered.[1] High-throughput screening (HTS) campaigns may require bulk purchase, while hit-to-lead optimization often necessitates in-house synthesis due to long lead times for custom orders.[1]

Tier 1: Direct Suppliers (Stock/Lead Time < 2 Weeks)

These vendors typically hold small inventory (mg to g scale) for immediate dispatch.

- BLD Pharm: Confirmed listing with specific batch data. Often holds stock in Shanghai or US warehouses.[1]
- Enamine: Likely to have this in their "REAL Database" or building block stock due to its utility in library synthesis.[1]
- WuXi AppTec (LabNetwork): Aggregates stock from various Asian manufacturers; reliable for verifying "in-stock" status before purchase.[1]

Tier 2: Custom Synthesis & Aggregators (Lead Time 4–8 Weeks)

Use these for bulk (>100g) or if Tier 1 is out of stock.

- MolPort: Excellent for searching global inventory but acts as a middleman.[\[1\]](#)
- ChemSpace: Similar to MolPort, connects with Ukrainian and Chinese synthesis labs.
- Apollo Scientific: UK-based; often sources from partner labs if not in local stock.[\[1\]](#)

Tier 3: Strategic Precursor Sourcing (In-House Synthesis)

Recommended Strategy: If the lead time exceeds 3 weeks, purchase the precursors and synthesize in-house using the protocol in Part 3. This is often more cost-effective and ensures freshness.[\[1\]](#)

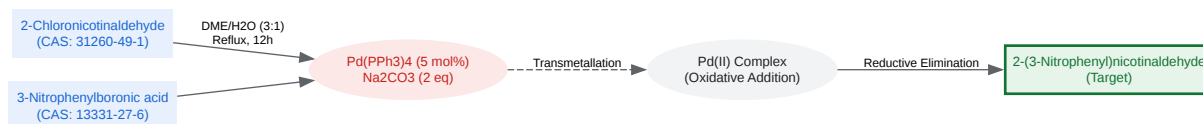
Required Precursors:

- 2-Chloronicotinaldehyde (CAS: 31260-49-1) - Widely available (Sigma, TCI, Combi-Blocks).[\[1\]](#)
- 3-Nitrophenylboronic acid (CAS: 13331-27-6) - Commodity chemical, very stable.[\[1\]](#)

Part 3: Validated Synthesis Protocol (Suzuki-Miyaura Coupling)

If direct sourcing is unfeasible, the following protocol is the industry standard for generating high-purity 2-arylpyridines. This method is optimized for reliability and scalability.[\[1\]](#)

The Reaction Pathway



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Caption: Fig 1. Convergent synthesis via Pd(0)-catalyzed cross-coupling.[1][2][3] This route avoids the instability of pyridine-2-boronic acids.[1]

Step-by-Step Methodology

- Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2-chloronicotinaldehyde (1.0 eq, 5 mmol) and 3-nitrophenylboronic acid (1.2 eq, 6 mmol) in 1,2-dimethoxyethane (DME, 20 mL).
- Degassing: Add 2M aqueous Na₂CO₃ (2.0 eq, 5 mL). Sparge the biphasic mixture with Argon for 15 minutes to remove dissolved oxygen (Critical for catalyst life).
- Catalysis: Quickly add Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0)) (0.05 eq).
- Reaction: Heat the mixture to reflux (approx. 85°C) under an Argon atmosphere for 12–16 hours. Monitor by TLC (EtOAc/Hexane 1:3).[1] The starting chloride should disappear.[1]
- Work-up:
 - Cool to room temperature.[1][4]
 - Dilute with water (50 mL) and extract with Ethyl Acetate (3 x 30 mL).
 - Wash combined organics with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purification: The crude residue is typically a dark oil.[1] Purify via flash column chromatography on silica gel.
 - Eluent: Gradient of 10% → 30% Ethyl Acetate in Hexanes.[1]

- Yield Expectation: 75–85%.[\[1\]](#)

Part 4: Quality Control & Self-Validation[\[1\]](#)

To ensure the material is suitable for downstream biological assays or synthesis, it must pass the following QC checks.

Proton NMR (^1H -NMR) Validation

The spectrum in CDCl_3 should display distinct diagnostic peaks:

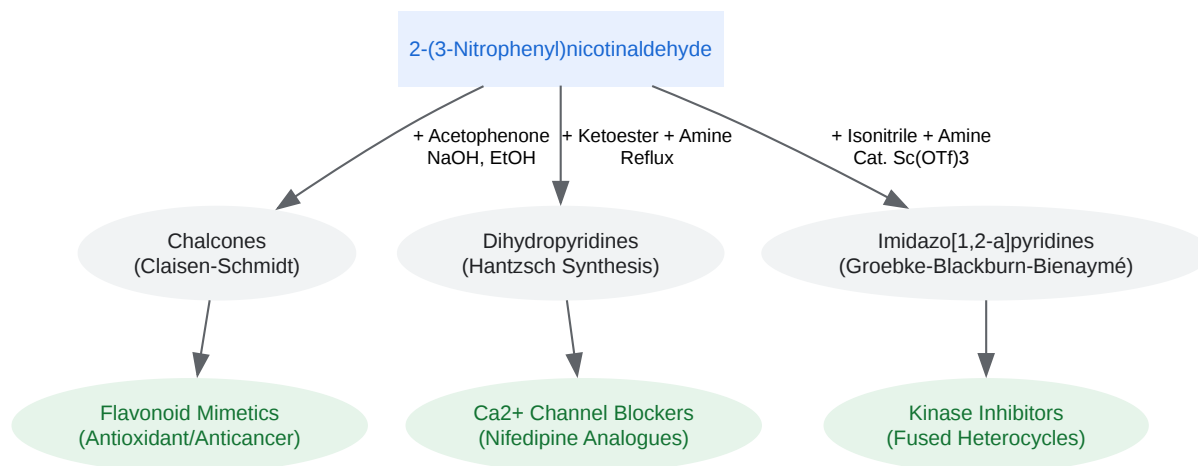
- Aldehyde Proton: A singlet at ~10.0–10.2 ppm.[\[1\]](#) If this is missing or shifted upfield, the aldehyde may have oxidized to the carboxylic acid.
- Pyridine Protons: Look for the doublet of doublets (dd) characteristic of the pyridine ring protons (H-4, H-5, H-6) in the 7.4–8.9 ppm range.
- Nitro-Aryl Protons: The proton ortho to the nitro group will be significantly deshielded, appearing as a singlet or doublet at ~8.5 ppm.[\[1\]](#)

Purity by HPLC

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).
- Mobile Phase: Acetonitrile/Water (0.1% Formic Acid) gradient 5% → 95%.
- Detection: UV at 254 nm (aromatic) and 280 nm (nitro/carbonyl).
- Acceptance Criteria: >95% area under the curve (AUC). Major impurity is often triphenylphosphine oxide (if synthesized) or the carboxylic acid derivative (if stored improperly).

Part 5: Applications & Reaction Utility

This compound serves as a "linchpin" intermediate.[\[1\]](#) Its reactivity profile allows for rapid diversification.[\[1\]](#)[\[3\]](#)



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Caption: Fig 2. Divergent synthesis pathways utilizing the aldehyde and pyridine nitrogen functionalities.

Key Reactions:

- Chalcone Synthesis: Reaction with acetophenones under basic conditions yields chalcones, which are precursors to flavonoids and pyrazolines.[1]
- Hantzsch Dihydropyridine Synthesis: Condensation with ethyl acetoacetate and ammonium acetate yields 1,4-dihydropyridines, a class of molecules famous for calcium channel blocking activity (similar to Nifedipine).
- Azlactone Formation: Condensation with hippuric acid yields azlactones, used as tyrosinase inhibitors or intermediates for amino acid synthesis.[1]

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